

S07662: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: S07662
Cat. No.: B15603495

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Abstract

S07662 is a potent and selective inverse agonist of the human constitutive androstane receptor (hCAR), a key regulator of xenobiotic and endobiotic metabolism. With an IC₅₀ value of 0.7 μ M, **S07662** effectively suppresses hCAR activity.[1] This document provides detailed information on the solubility of **S07662** and comprehensive protocols for its preparation and application in cell culture experiments.

Chemical Information

Parameter	Value
Compound Name	S07662
Chemical Name	1-[(2-methylbenzofuran-3-yl)methyl]-3-(thiophen-2-ylmethyl) urea
CAS Number	883226-64-0
Molecular Formula	C16H16N2O2S
Molecular Weight	300.38 g/mol
Purity	≥98% (HPLC)[2]
Mechanism of Action	Inverse agonist of the constitutive androstane receptor (CAR). It inhibits CAR activity by recruiting the nuclear receptor co-repressor (NCoR), which in turn suppresses the expression of target genes like CYP2B6.[2]

Solubility Data

S07662 exhibits good solubility in common organic solvents, making it suitable for a wide range of in vitro studies.

Solvent	Maximum Concentration
DMSO	100 mM
Ethanol	50 mM

Preparation of S07662 for Cell Culture

This protocol outlines the steps for preparing **S07662** solutions for use in cell culture applications. All procedures should be performed under sterile conditions in a laminar flow hood.

Materials

- **S07662** powder
- Dimethyl sulfoxide (DMSO), sterile
- Ethanol, sterile
- Complete cell culture medium (e.g., DMEM, RPMI-1640) appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes
- Sterile pipettes and tips

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Aseptic Handling:** Before you begin, sterilize the work surface of the laminar flow hood with 70% ethanol. Ensure all materials entering the hood are also sterilized.
- **Weighing **S07662**:** Carefully weigh the desired amount of **S07662** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.30038 mg of **S07662** (Molecular Weight = 300.38).
- **Dissolving in DMSO:** Add the appropriate volume of sterile DMSO to the tube containing the **S07662** powder. For a 10 mM stock, if you weighed 0.30038 mg, add 100 μ L of DMSO.
- **Ensuring Complete Dissolution:** Vortex the solution gently until the **S07662** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

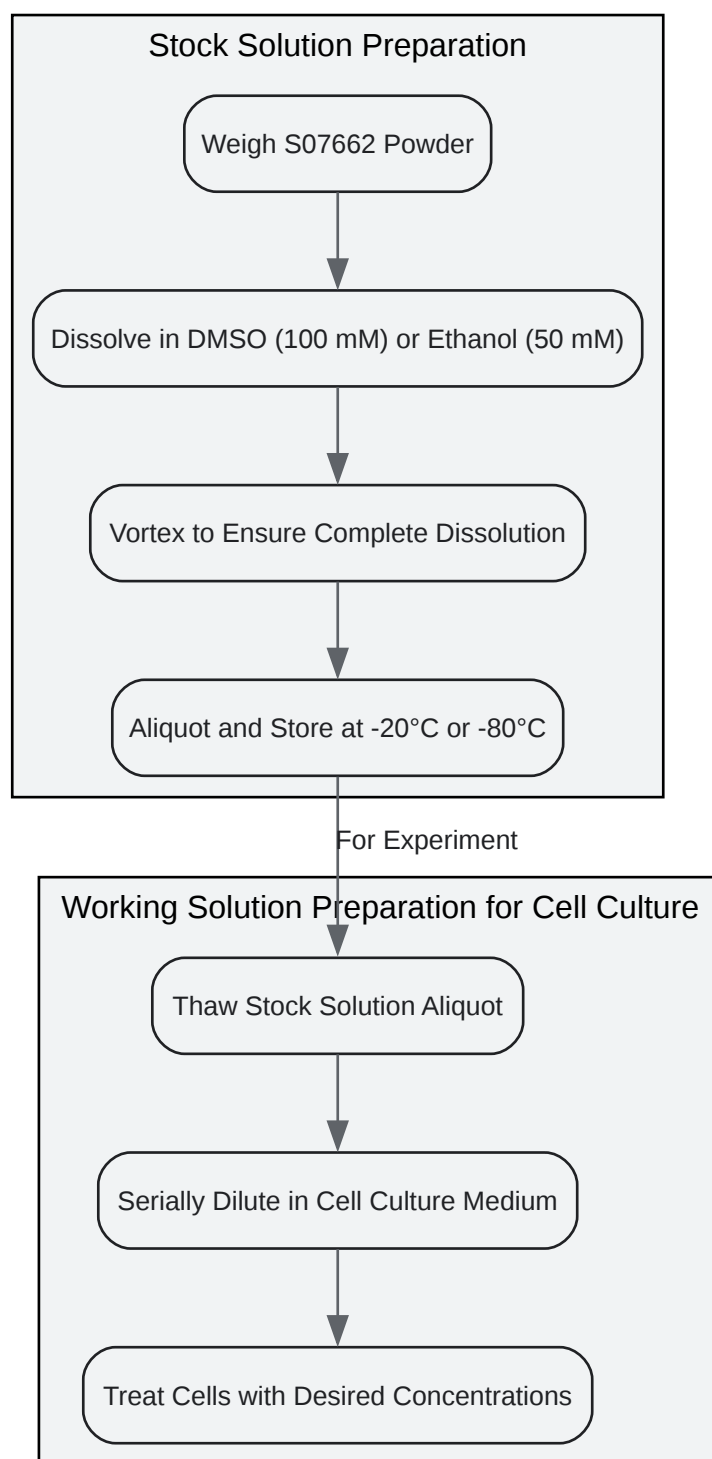
Protocol for Preparing Working Solutions

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **S07662** stock solution at room temperature.
- **Dilution:** Serially dilute the stock solution with complete cell culture medium to achieve the desired final concentrations for your experiment. For example, to prepare a 10 μ M working

solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium).

- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO (without **S07662**) to the cell culture medium as was used for the highest concentration of **S07662**.
- **Immediate Use:** It is recommended to use the freshly prepared working solutions immediately for treating cells.

Experimental Workflow for **S07662** Preparation

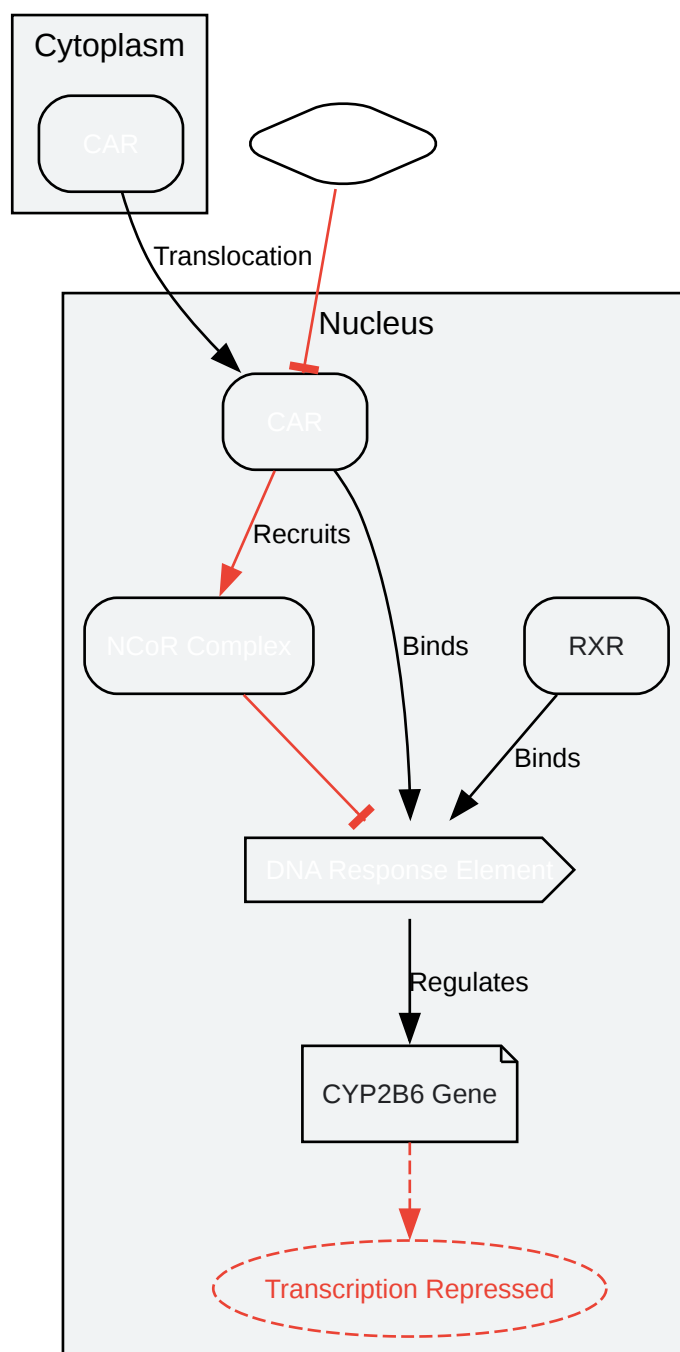


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Caption: Workflow for **S07662** solution preparation.

Signaling Pathway of S07662

S07662 functions as an inverse agonist of the constitutive androstane receptor (CAR). In its constitutively active state, CAR resides in the cytoplasm and, upon activation (or in its basal state), translocates to the nucleus. In the nucleus, it forms a heterodimer with the retinoid X receptor (RXR) and binds to specific DNA response elements, leading to the transcription of target genes such as CYP2B6. **S07662** binds to CAR and stabilizes a conformation that facilitates the recruitment of the NCoR corepressor complex. This complex actively represses gene transcription, thereby inhibiting the expression of CAR target genes.



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Caption: **S07662** signaling pathway.

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References

- [1. Tocris Bioscience S 07662 50 mg | Buy Online | Tocris Bioscience™ | Fisher Scientific \[fishersci.com\]](#)
- [2. S 07662 | Constitutive Androstane Receptor | Tocris Bioscience \[tocris.com\]](#)
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